

Operational Guide: Safe Handling and Disposal of (4-Amino-3-chlorophenyl)methanol

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Compound of Interest

Compound Name: (4-Amino-3-chlorophenyl)methanol

CAS No.: 113372-69-3

Cat. No.: B169318

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Executive Summary & Core Directive

(4-Amino-3-chlorophenyl)methanol (CAS: 113372-67-1) is a functionalized aniline derivative widely used as an intermediate in pharmaceutical synthesis. Its dual functionality (primary amine and benzyl alcohol) combined with a halogen substituent presents specific stability and disposal challenges.

The Core Directive: This compound must be managed as Halogenated Organic Waste. Under no circumstances shall this material be discharged into municipal wastewater systems. Its chlorinated nature requires high-temperature incineration with acid gas scrubbing to prevent the release of toxic dioxins and hydrochloric acid.

Chemical Profile & Hazard Assessment

Understanding the "Why" behind the safety protocols.

The presence of the amine group makes this compound sensitive to oxidation (darkening over time), while the chlorine atom dictates its classification as a halogenated pollutant.

Property	Data	Operational Implication
Chemical Name	(4-Amino-3-chlorophenyl)methanol	Use full name on all waste tags.
CAS Number	113372-67-1	Unique identifier for inventory/EHS tracking.
Molecular Formula	C ₇ H ₈ ClNO	Contains Nitrogen and Chlorine.
Physical State	Solid (Powder/Crystalline)	Inhalation hazard (dust). Use weigh boats/funnels.
Solubility	DMSO, Methanol, Ethanol	Use alcohols for spill cleanup/wiping.
Primary Hazards	Irritant (Skin/Eye/Lung), Aquatic Toxicity	H315, H319, H335. Treat as environmentally persistent.
Incompatibilities	Strong Oxidizers, Acid Chlorides, Anhydrides	Risk of exothermic reaction. Do not store with nitric acid or peroxides.

Pre-Disposal Handling & Storage

To minimize waste volume and prevent degradation before use:

- **Storage Environment:** Store in a cool, dry place (2-8°C recommended) under an inert atmosphere (Argon/Nitrogen) if possible. Anilines oxidize and darken upon air exposure.
- **Segregation:** Keep physically separate from oxidizing acids (e.g., Nitric, Perchloric) to prevent potential ignition or formation of toxic N-oxides.
- **Container Choice:** Amber glass is preferred to prevent photodegradation.

Disposal Workflow & Logic

The disposal pathway is strictly governed by the Halogenated nature of the compound. Mixing halogenated waste with non-halogenated solvents (like Acetone or Ethanol) significantly

increases the disposal cost for the entire container because the entire volume must be treated as halogenated.

The Segregation Rule

- Stream A (Halogenated): Contains **(4-Amino-3-chlorophenyl)methanol**, DCM, Chloroform, Chlorobenzene.
- Stream B (Non-Halogenated): Acetone, Methanol, Ethyl Acetate, Toluene.[1]
- Stream C (Aqueous): Water-based buffers.

CRITICAL: If you dissolve **(4-Amino-3-chlorophenyl)methanol** in Acetone to clean a flask, that Acetone must now be poured into the Halogenated waste stream.

Step-by-Step Disposal Protocol

Scenario A: Disposing of Pure Solid (Excess Reagent)

- Do not dissolve the solid unnecessarily. Solid waste is cheaper to incinerate than liquid waste.
- Transfer the solid into a clear, sealable polyethylene bag or a wide-mouth HDPE jar.
- Label the inner container clearly.[2]
- Place this container into the lab's designated Solid Hazardous Waste drum.

Scenario B: Disposing of Reaction Mixtures (Liquid)

- Assess the Solvent: If the reaction solvent was halogenated (e.g., DCM), pour directly into the Halogenated Waste carboy.
- Cross-Contamination: If the solvent was non-halogenated (e.g., Methanol), the presence of the chlorinated solute (CAS 113372-67-1) forces the entire mixture into the Halogenated Waste stream.
- pH Check: Ensure the waste solution is not highly acidic (< pH 2) or basic (> pH 12). Neutralize if necessary to prevent container corrosion, but only if standard lab protocol

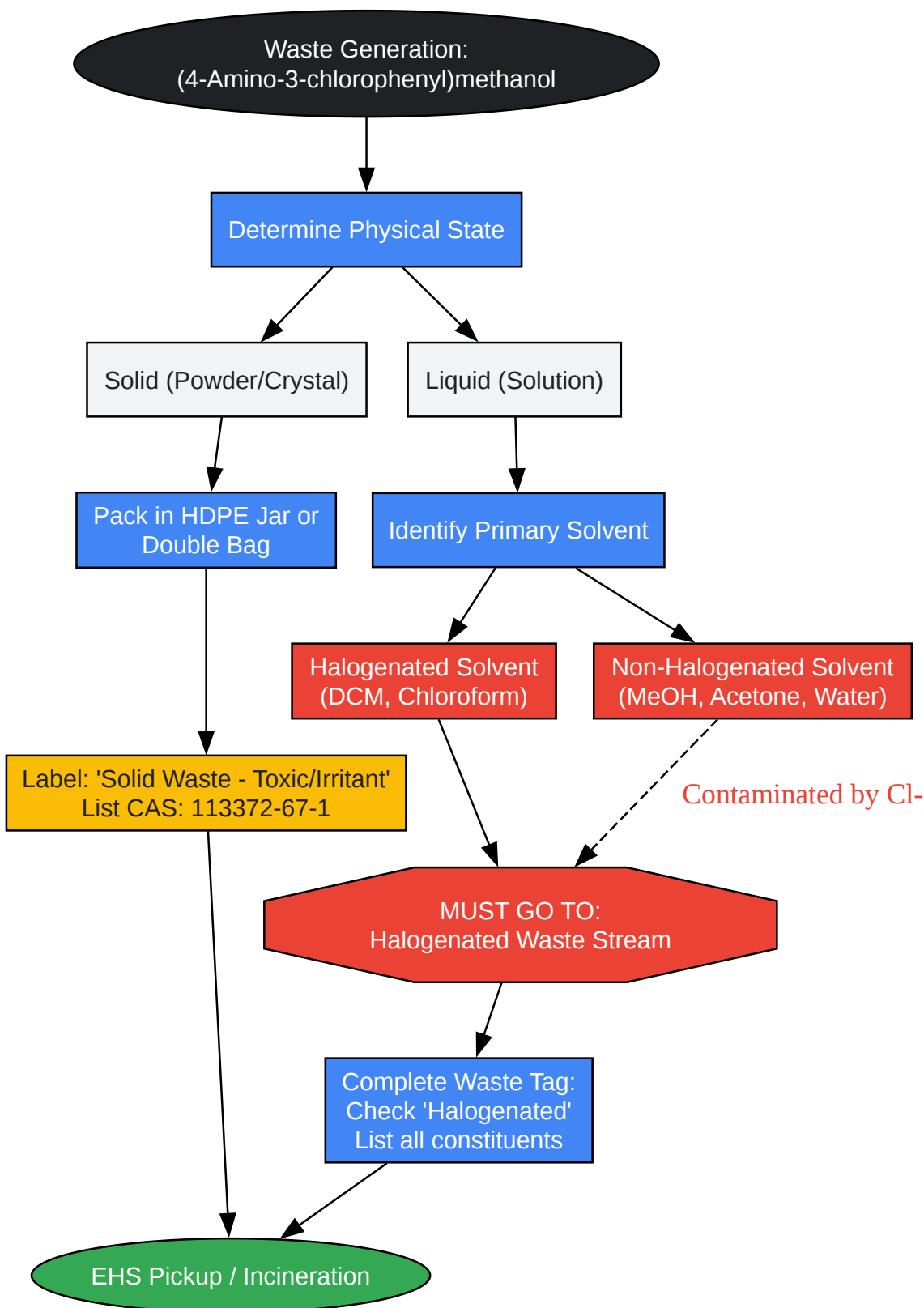
permits.

Scenario C: Spill Cleanup

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is fine/dusty, use a N95 or P100 respirator.
- Containment: If solid, cover with wet paper towels to prevent dust dispersion, then scoop up.
- Solubilization: Wipe the surface with a paper towel soaked in Ethanol or Methanol (the compound is soluble in alcohols).
- Disposal: Place all contaminated paper towels, gloves, and scoopers into a bag. Tag as "Solid Debris contaminated with Halogenated Organics."

Decision Logic Diagram

This workflow ensures compliance with RCRA (Resource Conservation and Recovery Act) standards for halogenated solvents.



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Figure 1: Decision tree for the segregation and disposal of **(4-Amino-3-chlorophenyl)methanol**. Note that non-halogenated solvents become halogenated waste streams once this compound is introduced.

Regulatory & Compliance Context

EPA/RCRA Classification

While this specific CAS is not explicitly "P-listed" (Acutely Toxic) or "U-listed" (Toxic) by default in 40 CFR 261.33, it is a derivative of aniline and a chlorinated hydrocarbon.

- Characteristic Waste: It likely meets criteria for toxicity if leached.
- F-List Consideration: If spent solvents (like Methylene Chloride) are used with it, the waste is F002 (Spent Halogenated Solvents).^[3]
- Best Practice: Treat as "Hazardous Waste - Toxic, Irritant, Halogenated."

Incineration Requirement

Because of the chlorine content, this waste cannot be fuel-blended for energy recovery in standard cement kilns unless they are equipped for halogen handling. It typically requires Rotary Kiln Incineration with secondary combustion chambers and scrubbers to neutralize the HCl gas generated during combustion ^[1].

Emergency Procedures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. Consult a physician (aniline derivatives can absorb through membranes).
- Skin Contact: Wash with soap and water. Do not use ethanol on skin, as it may enhance transdermal absorption of the aniline derivative.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

References

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- Occupational Safety and Health Administration (OSHA).Laboratory Safety Guidance: Chemical Hygiene Plan. Available at: [\[Link\]](#)

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